

An In-Depth Technical Guide to 4-Aminobenzylamine: Discovery and Historical Context

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Aminobenzylamine

Cat. No.: B048907

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Aminobenzylamine, a versatile diamine, has been a subject of scientific interest for nearly a century. This technical guide provides a comprehensive overview of its discovery, historical context, physicochemical properties, and key synthetic methodologies. Detailed experimental protocols for both historical and contemporary syntheses are presented, alongside visualizations of reaction workflows. This document serves as a core reference for researchers and professionals in organic synthesis, medicinal chemistry, and materials science.

Introduction

4-Aminobenzylamine, systematically named 4-(aminomethyl)aniline, is a bifunctional organic molecule featuring both a primary aromatic amine and a primary benzylic amine. This unique structure imparts a dual reactivity profile, making it a valuable building block in the synthesis of a wide array of chemical entities, from pharmaceuticals to polymers. Its historical emergence is rooted in the burgeoning field of aniline chemistry in the early 20th century, a period marked by intense exploration of aromatic compounds for applications in dyes and medicine.

Historical Context and Discovery

The synthesis of **4-aminobenzylamine** is situated within the broader development of aromatic amine chemistry. While a definitive seminal publication marking its first synthesis remains elusive in readily available literature, its emergence is estimated to be around the 1930s. This era was characterized by the exploration of reduction methods for nitroaromatics, providing a direct pathway to aromatic amines. Early synthetic efforts likely relied on the reduction of 4-nitrobenzyl derivatives using methods such as metal-acid systems (e.g., tin and hydrochloric acid). These early methods, though foundational, were often plagued by issues of low yield and challenging purification.

The evolution of synthetic organic chemistry brought forth more refined and efficient methods for the preparation of **4-aminobenzylamine**, leveraging precursors like 4-nitrobenzonitrile and 4-nitrobenzaldehyde. These modern techniques offer higher yields, greater purity, and improved safety profiles.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-aminobenzylamine** is crucial for its application in research and development. The following table summarizes key quantitative data for this compound.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ N ₂	[1]
Molecular Weight	122.17 g/mol	[1][2]
Melting Point	37 °C	[2]
Boiling Point	101 °C at 0.05 mmHg	[2]
Density	1.078 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.61	[2]
Predicted pKa	9.65 ± 0.10	[3]
Appearance	Clear light brown to brown oily liquid	[3]
Solubility	Soluble in water and organic solvents like ethanol.	

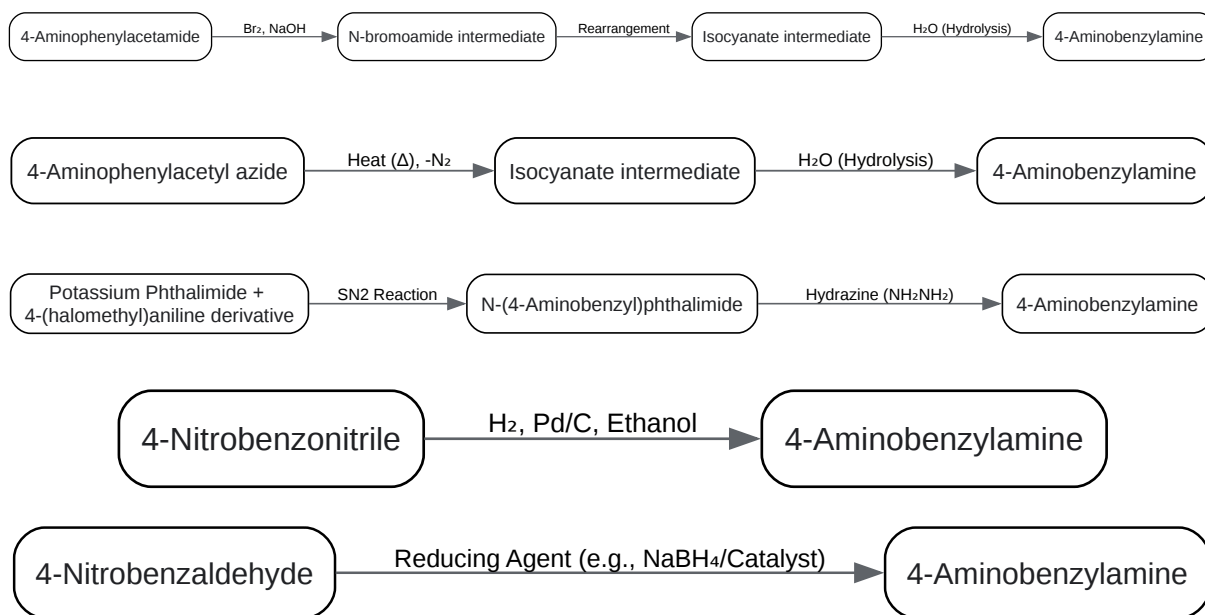
Experimental Protocols

This section provides detailed methodologies for the synthesis of **4-aminobenzylamine**, encompassing both historical and modern approaches.

Historical Synthetic Approaches (General Methodologies)

While a specific historical protocol for **4-aminobenzylamine** is not readily available, its synthesis would have likely been approached via established named reactions for amine synthesis. Below are generalized workflows for these historical methods.

The Hofmann rearrangement converts a primary amide into a primary amine with one fewer carbon atom.[4][5][6][7][8] To synthesize **4-aminobenzylamine** via this method, one would start with 4-aminophenylacetamide.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Aminobenzylamine | $\text{C}_7\text{H}_{10}\text{N}_2$ | CID 427814 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Aminobenzylamine 99 4403-71-8 [sigmaaldrich.com]
- 3. 4-Aminobenzylamine | 4403-71-8 [chemicalbook.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. chemistwizards.com [chemistwizards.com]
- 6. chemistnotes.com [chemistnotes.com]
- 7. pharmdguru.com [pharmdguru.com]
- 8. Hofmann rearrangement - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Aminobenzylamine: Discovery and Historical Context]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b048907#discovery-and-historical-context-of-4-aminobenzylamine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com